Technical Guide: 7-Oxa-2-azaspiro[4.5]decane

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*7-Oxa-2-azaspiro[4.5]decane*
CAS No.:	*72088-42-7*
Cat. No.:	*B1426930*

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Structural Identifiers, Synthesis Protocols, and Medicinal Chemistry Utility

Core Identity & Cheminformatics

The molecule **7-Oxa-2-azaspiro[4.5]decane** is a spirocyclic heterocycle characterized by a pyrrolidine ring spiro-fused to a tetrahydropyran ring. It serves as a critical "privileged scaffold" in modern drug discovery, offering a high fraction of sp3-hybridized carbons (

) to improve the physicochemical properties of drug candidates.

Validated Identifiers

The following identifiers have been verified against chemical databases (PubChem, CAS Registry) to ensure precision in procurement and computational modeling.

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Identifier Type	Value	Verification Note
InChIKey	MZOPHAQIKMBQDI-UHFFFAOYSA-N	Computed from standard InChI string.
InChI	InChI=1S/C8H15NO/c1-2-8(7-10-5-1)3-4-9-6-8/h9H,1-7H2	Standard InChI v1.06+.
SMILES	C1CC2(CCNC2)COC1	Canonical SMILES.
CAS Number	72088-42-7	Primary registry number.[1]
Molecular Formula		MW: 141.21 g/mol .

Structural Logic & Numbering

The nomenclature follows IUPAC spiro-fusion rules:

- Spiro Center: Position 5 (shared carbon).
- Ring A (Smaller): 2-Azaspiro (Nitrogen at position 2). This is a pyrrolidine ring.
- Ring B (Larger): 7-Oxa (Oxygen at position 7). This is a tetrahydropyran ring.[2][3]
- Topology: The oxygen atom is located beta to the spiro carbon within the six-membered ring, distinguishing it from the more common 8-oxa isomer (derived from tetrahydropyran-4-one).

Structural Analysis & Design Utility

The "Escape from Flatland"

In medicinal chemistry, **7-Oxa-2-azaspiro[4.5]decane** is utilized to increase the three-dimensionality of molecules. Unlike flat aromatic scaffolds (e.g., indole, quinoline), this spirocycle forces substituents into orthogonal vectors.

- Vector Analysis: The amine (

) and the ether oxygen (

) provide defined exit vectors that are not coplanar.

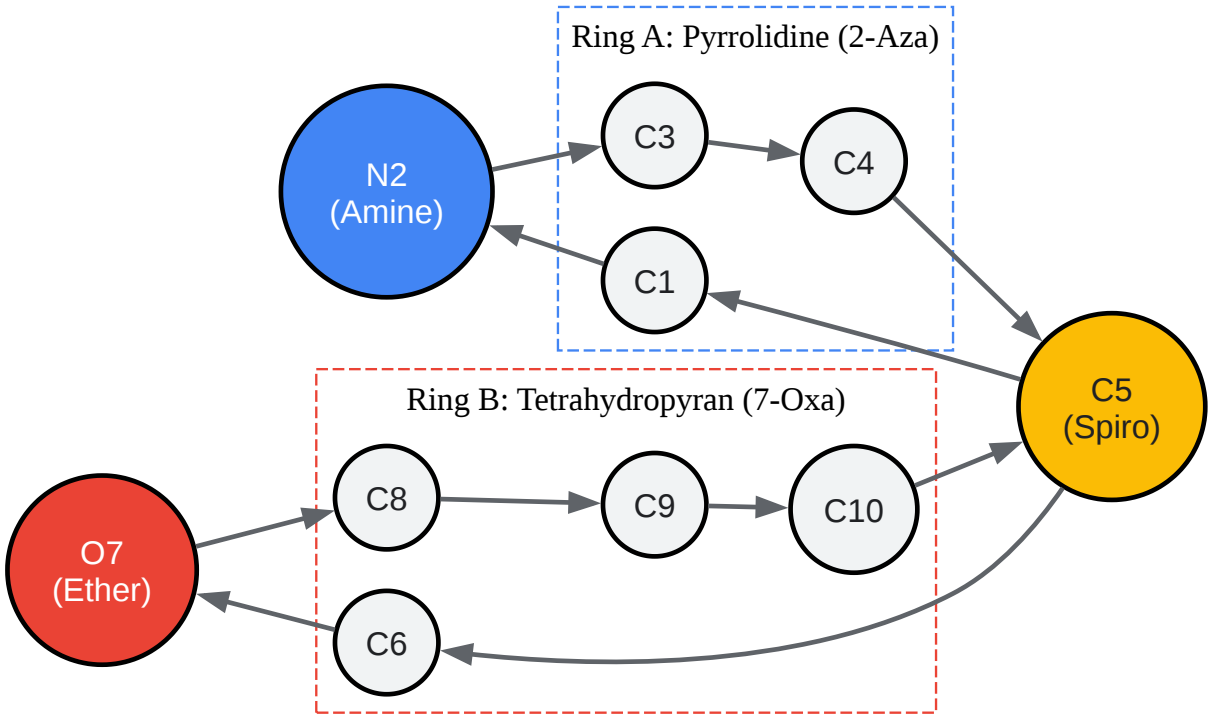
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- Lipophilicity Modulation: The ether oxygen lowers

  compared to the carbocyclic spiro[4.5]decane, improving water solubility while maintaining metabolic stability.

Graphviz Visualization: Structural Connectivity

The following diagram illustrates the connectivity and numbering logic of the scaffold.



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Figure 1: Connectivity map of **7-Oxa-2-azaspiro[4.5]decane** showing the spiro-fusion at C5.

Synthesis Protocols

The synthesis of the 7-oxa isomer requires specific regiochemical control, typically starting from dihydro-2H-pyran-3(4H)-one (Tetrahydropyran-3-one) rather than the more common 4-one isomer.

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Retrosynthetic Analysis

- Target: **7-Oxa-2-azaspiro[4.5]decane**.[1][2][4][5]
- Disconnection: Spiro-C5.
- Precursors: Tetrahydropyran-3-one + Ethyl cyanoacetate.

Step-by-Step Protocol

This protocol describes the construction of the spiro-pyrrolidine ring onto the pyranone core.

Step 1: Knoevenagel Condensation

- Reagents: Tetrahydropyran-3-one, Ethyl cyanoacetate, Ammonium acetate (cat.), Toluene.
- Conditions: Reflux with Dean-Stark trap.
- Mechanism: The ketone condenses with the active methylene to form an

  -unsaturated cyanoester.
- Checkpoint: Monitor disappearance of ketone by TLC/GC-MS.

Step 2: Michael Addition

- Reagents: Nitromethane (

  ), DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene).
- Conditions:

  to RT in THF.
- Outcome: Formation of the Michael adduct (gamma-nitro ester).

Step 3: Reductive Cyclization (The "Self-Validating" Step)

- Reagents:

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(50 psi), Raney Nickel or

, Methanol.

- Process: Hydrogenation reduces the nitro group to a primary amine. The amine spontaneously attacks the ethyl ester (intramolecular aminolysis) to close the pyrrolidone ring.
- Result: 7-Oxa-2-azaspiro[4.5]decan-3-one (Lactam intermediate).

Step 4: Lactam Reduction

- Reagents: Lithium Aluminum Hydride (

  ), dry THF.
- Conditions: Reflux under Argon for 4–6 hours.
- Workup: Fieser workup (

  , 15%

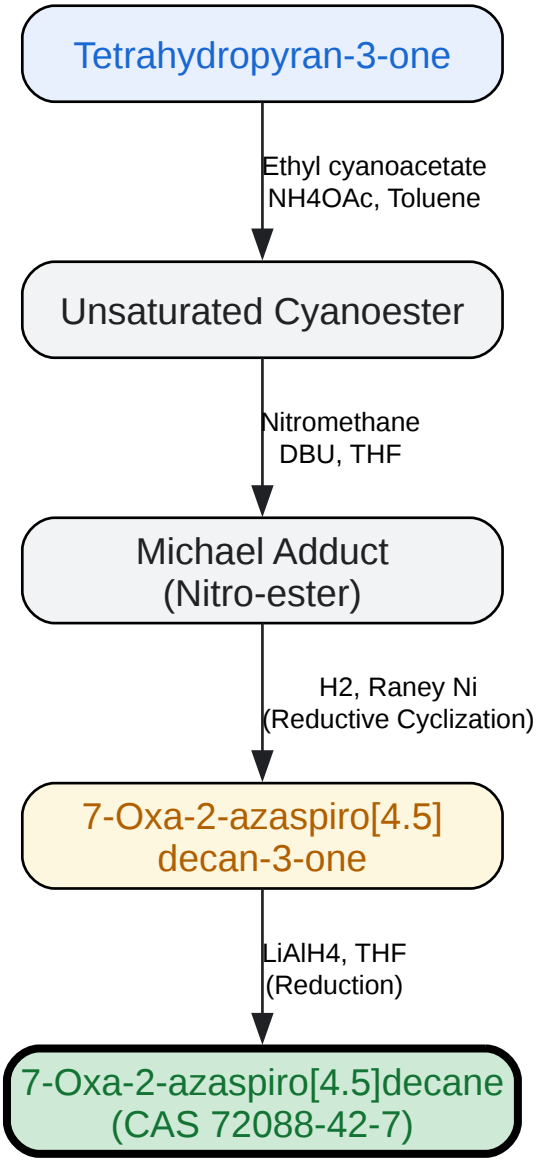
  ,

) to precipitate aluminum salts.
- Purification: Distillation or column chromatography (

).

Synthesis Workflow Diagram

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Figure 2: Synthetic route from tetrahydropyran-3-one to the target spirocycle.

Medicinal Chemistry Applications

Kinase Inhibition (RET)

The **7-oxa-2-azaspiro[4.5]decane** scaffold has been identified in patents (e.g., US10023570B2) as a core motif for RET kinase inhibitors. The spiro linkage orients the nitrogen-bound pharmacophore into the ATP-binding pocket while the ether oxygen interacts with solvent-exposed regions or forms hydrogen bonds with hinge residues.

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Adenosine Receptor Antagonists

Research indicates the utility of this scaffold in Adenosine

receptor antagonists. The rigid spiro core restricts the conformational entropy of the ligand, potentially reducing the entropic penalty upon binding to the GPCR.

Library Building Block

As a secondary amine, the N2 position is readily derivatized via:

- Reductive Amination: With aldehydes to form tertiary amines.
- Amide Coupling: With carboxylic acids to form amides.
- SnAr: With heteroaryl halides to form biaryl systems.

References

- PubChem.**7-Oxa-2-azaspiro[4.5]decane** (Compound).[5] National Library of Medicine. Accessed 2026.[2] [Link]
- Google Patents.Substituted pyrazolo[1,5-a]pyridine compounds as RET kinase inhibitors (US10023570B2).
- Google Patents.Thiazolopyridine derivatives as adenosine receptor antagonists (CA3127284A1). [2]

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- To cite this document: BenchChem. [Technical Guide: 7-Oxa-2-azaspiro[4.5]decane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1426930/docs#technical-guide-7-oxa-2-azaspiro-4-5-decane]

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